

# Application Notes and Protocols: 1,3-Dimethylbutyl Acetate in Organic Synthesis

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## Compound of Interest

Compound Name: 1,3-Dimethylbutyl acetate

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This document provides detailed application notes and protocols for the use of **1,3-dimethylbutyl acetate** in organic synthesis reactions. It includes information on its synthesis, physical and chemical properties, and applications as a solvent and fragrance component.

## Physicochemical Properties and Safety Information

**1,3-Dimethylbutyl acetate** is a colorless liquid with a characteristic mild, pleasant, fruity odor. [1][2] It is valued in various industrial applications for its favorable evaporation rate and low toxicity.[3]

Table 1: Physicochemical Properties of **1,3-Dimethylbutyl Acetate**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	[3][4]
Molecular Weight	144.21 g/mol	[4]
CAS Number	108-84-9	[5]
Boiling Point	144 °C	[6]
Melting Point	-63.8 °C	[6]
Density	0.86 g/cm <sup>3</sup>	[7]
Flash Point	45 °C	[1][6]
Solubility	Soluble in alcohol and ether; insoluble in water.	[1][2]
Vapor Pressure	2.91 mmHg at 25 °C	[6]
Refractive Index	1.411	[6]
Odor	Fruity, mild, pleasant	[1][2]

#### Safety Information:

**1,3-Dimethylbutyl acetate** is a flammable liquid and should be handled with appropriate safety precautions.[1] It is incompatible with strong oxidizing agents, nitrates, alkalis, and acids.[1] For detailed safety information, always consult the latest Safety Data Sheet (SDS).

## Synthesis of 1,3-Dimethylbutyl Acetate via Fischer Esterification

The most common method for synthesizing **1,3-dimethylbutyl acetate** is the Fischer esterification of 4-methyl-2-pentanol with acetic acid, using an acid catalyst such as sulfuric acid.[8] This reversible reaction is driven to completion by using an excess of one of the reactants or by removing water as it is formed.[9]

#### Reaction Scheme:

Caption: Fischer Esterification of 4-Methyl-2-pentanol.

#### Experimental Protocol: Synthesis of **1,3-Dimethylbutyl Acetate**

This protocol is adapted from a standard Fischer esterification procedure.[\[10\]](#)[\[11\]](#)

##### Materials:

- 4-methyl-2-pentanol (1.5 mL)
- Glacial acetic acid (3 mL)
- Concentrated sulfuric acid (a few drops)
- 5% aqueous sodium bicarbonate solution
- Anhydrous sodium sulfate
- Diethyl ether (for extraction)
- Round bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

##### Procedure:

- **Reaction Setup:** To a pre-weighed round bottom flask, add 1.5 mL of 4-methyl-2-pentanol and reweigh to determine the exact mass. Add 3 mL of glacial acetic acid and a boiling chip. Carefully add a few drops of concentrated sulfuric acid.
- **Reflux:** Assemble a reflux apparatus and heat the mixture using a heating mantle for 60-70 minutes.[\[10\]](#)

- Work-up:
  - Cool the reaction mixture to room temperature.
  - Slowly add 2-3 mL of 5% aqueous sodium bicarbonate solution to neutralize the excess acid until the cessation of CO<sub>2</sub> evolution.
  - Transfer the mixture to a separatory funnel. Add diethyl ether to extract the ester.
  - Wash the organic layer twice with water.
  - Dry the organic layer over anhydrous sodium sulfate for 10-15 minutes.[\[10\]](#)
- Purification:
  - Decant the dried organic layer into a distillation flask.
  - Perform a simple distillation to isolate the **1,3-dimethylbutyl acetate**. The boiling point of the product is approximately 144 °C.[\[6\]](#)
- Characterization:
  - The final product should have a fruity odor.[\[10\]](#)
  - Obtain the mass of the purified product and calculate the percent yield. A reported yield for a similar procedure is 34.6%.[\[10\]](#)
  - Characterize the product using spectroscopic methods such as IR and NMR spectroscopy. The <sup>1</sup>H NMR spectrum of **1,3-dimethylbutyl acetate** is available for comparison.[\[12\]](#)[\[13\]](#)

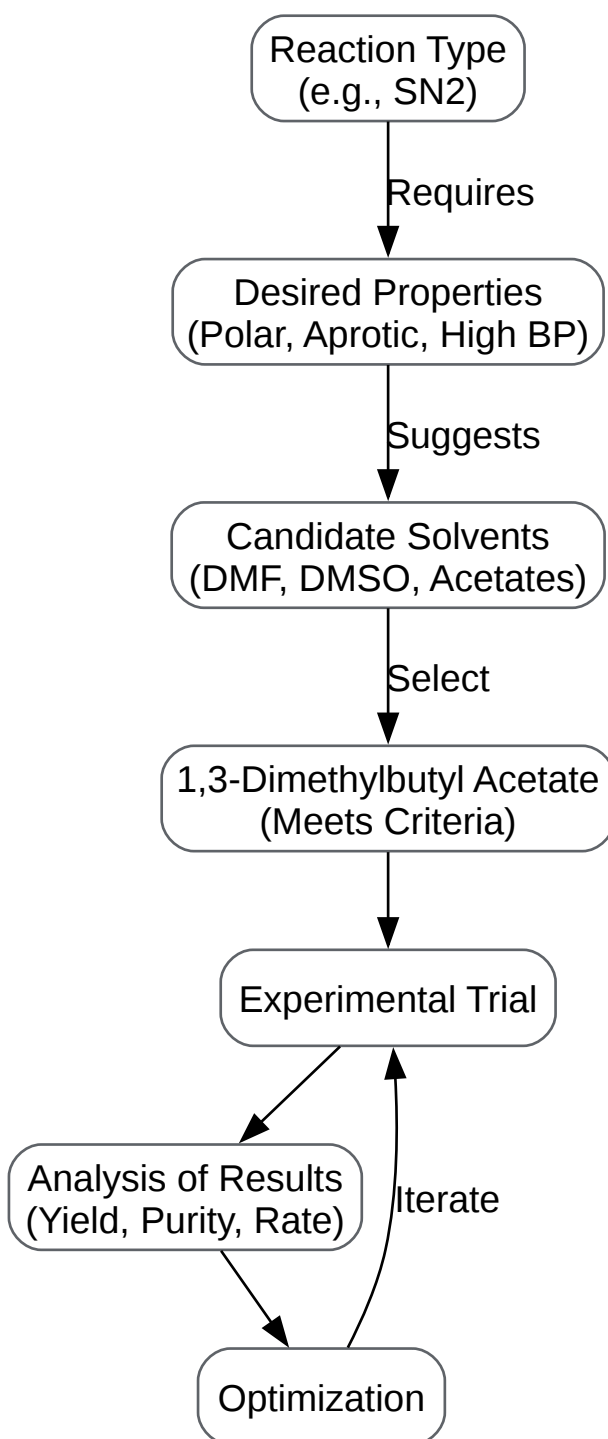
Table 2: Reactant and Product Information for Synthesis

Compound	Molar Mass (g/mol )	Density (g/mL)	Amount	Moles
4-Methyl-2-pentanol	102.17	0.808	1.5 mL	~0.0119
Acetic Acid	60.05	1.049	3 mL	~0.0524
1,3-Dimethylbutyl Acetate	144.21	0.86	Theoretical	Theoretical

## Application as a Solvent in Organic Synthesis

**1,3-Dimethylbutyl acetate**'s moderate polarity and favorable boiling point make it a suitable solvent for various organic reactions, particularly for substitution reactions where a non-protic environment is preferred.<sup>[4][14]</sup> Its ester functionality makes it relatively inert under many reaction conditions.

Logical Workflow for Solvent Selection:



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Caption: Solvent selection workflow for organic reactions.

Protocol: Example of a Nucleophilic Substitution Reaction

While a specific protocol using **1,3-dimethylbutyl acetate** as a solvent is not readily available in the searched literature, a general procedure for an SN2 reaction where it could be a suitable solvent is provided below. This is based on a similar reaction replacing a less desirable solvent like DMF.<sup>[15]</sup>

Reaction: Synthesis of an alkyl acetate from an alkyl bromide and potassium acetate.

Materials:

- Alkyl bromide (e.g., 1-bromohexane)
- Potassium acetate
- **1,3-Dimethylbutyl acetate** (as solvent)
- Round bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature control
- Condenser

Procedure:

- Setup: In a round bottom flask, dissolve potassium acetate in **1,3-dimethylbutyl acetate**.
- Reaction: Add the alkyl bromide to the solution. Heat the mixture with stirring to a temperature appropriate for the specific substrate (e.g., 80-100 °C) and monitor the reaction progress by TLC or GC.
- Work-up:
  - After the reaction is complete, cool the mixture to room temperature.
  - Add water to dissolve the potassium bromide byproduct.
  - Extract the product with a suitable organic solvent (e.g., diethyl ether).

- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. The crude product can be purified by distillation.

Table 3: Comparison of Solvents for Esterification Reactions

Solvent	Dielectric Constant	Boiling Point (°C)	Notes
1,3-Dimethylbutyl Acetate	~4-6 (estimated)	144	Moderate polarity, aprotic, good for higher temperatures.
Dichloromethane (DCM)	9.08	40	Common but volatile and has health concerns. <a href="#">[16]</a>
N,N-Dimethylformamide (DMF)	36.7	153	High polarity, aprotic, but has significant health concerns. <a href="#">[16]</a>
Dimethyl sulfoxide (DMSO)	47.2	189	High polarity, aprotic, can accelerate base-catalyzed esterifications. <a href="#">[17]</a>
Toluene	2.38	111	Nonpolar, good for azeotropic removal of water.

## Application in Fragrance Formulations

**1,3-Dimethylbutyl acetate** is utilized in the fragrance industry for its pleasant, fruity aroma.[\[4\]](#) It can be used to impart a fresh and sweet note to perfume compositions.

Protocol: General Guidance for Incorporation into a Fragrance Accord

The creation of a fragrance is an art form, and the exact percentages of each component are proprietary. However, a general approach to incorporating **1,3-dimethylbutyl acetate** into a simple fruity-floral accord is outlined below.

Materials:

- **1,3-Dimethylbutyl acetate**
- Other fragrance materials (e.g., Linalool - floral, Ethyl Acetate - fruity, Galaxolide - musk)
- Perfumer's alcohol (ethanol)
- Glass beakers and droppers
- Digital scale
- Sample vials

Procedure:

- **Create a Base Accord:** Start by creating a simple base, for example, a floral note with Linalool.
- **Introduce the Fruity Note:** Add a small, measured amount of **1,3-dimethylbutyl acetate** to the base. Start with a low concentration (e.g., 1-5% of the total concentrate) and evaluate the scent on a smelling strip.
- **Modify and Enhance:** Add other fragrance components to modify the accord. For instance, a touch of Ethyl Acetate can enhance the fruity character, while a musk like Galaxolide can provide depth and longevity.
- **Dilution and Maturation:** Once the desired scent profile is achieved in the concentrate, dilute it with perfumer's alcohol to the desired strength (e.g., Eau de Toilette ~5-15% concentrate). Allow the mixture to mature for several weeks to allow the scents to meld.

Table 4: Olfactory Properties of **1,3-Dimethylbutyl Acetate** and Related Esters

Compound	Odor Description	Odor Threshold	Application
1,3-Dimethylbutyl Acetate	Mild, pleasant, fruity	Not specified in search results	Fragrances, flavorings[1][2]
Benzyl Acetate	Floral, fruity, jasmine-like	~7 ppb	Perfumes, soaps
Isoamyl Acetate	Banana, pear	~7 ppb	Food flavorings, perfumes
Ethyl Acetate	Sweet, fruity, nail polish-like	~9 ppm	Solvents, decaffeination, flavorings

#### Analysis of Fragrance Components:

Gas Chromatography-Mass Spectrometry (GC-MS) is the standard technique for analyzing the chemical composition of fragrances and essential oils.[18] A GC-MS analysis of a fragrance containing **1,3-dimethylbutyl acetate** would show a distinct peak corresponding to its retention time and mass spectrum, allowing for its identification and quantification within the mixture.[18]

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## References

- 1. 1,3-DIMETHYLBUTYL ACETATE CAS#: 108-84-9 [m.chemicalbook.com]
- 2. 1,3-DIMETHYLBUTYL ACETATE | 108-84-9 [chemicalbook.com]
- 3. Buy 1,3-Dimethylbutyl acetate | 108-84-9 [smolecule.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 1,3-Dimethylbutyl acetate | SIELC Technologies [sielc.com]
- 6. guidechem.com [guidechem.com]

- 7. ionscience.com [ionscience.com]
- 8. 1,3-Dimethylbutyl acetate | 108-84-9 | Benchchem [benchchem.com]
- 9. athabascau.ca [athabascau.ca]
- 10. ukessays.com [ukessays.com]
- 11. community.wvu.edu [community.wvu.edu]
- 12. 1,3-DIMETHYLBUTYL ACETATE(108-84-9) 1H NMR spectrum [chemicalbook.com]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. spcmc.ac.in [spcmc.ac.in]
- 15. N-butylpyrrolidinone as a drop-in solvent replacement for an undergraduate SN2 lab - ACS Green Chemistry [gcande.digitellinc.com]
- 16. A solvent-reagent selection guide for Steglich-type esterification of carboxylic acids - Green Chemistry (RSC Publishing) DOI:10.1039/D1GC02251B [pubs.rsc.org]
- 17. gchemglobal.com [gchemglobal.com]
- 18. An Easy-To-Understand Guide To GCMS Testing For Essential Oils [newdirectionsaromatics.com]
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